

# Personal protective equipment for handling 2-(4-iodo-phenyl)-oxazole

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## Compound of Interest

Compound Name: 2-(4-iodo-phenyl)-oxazole

Cat. No.: B060803

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## Essential Safety & Handling Guide: 2-(4-iodo-phenyl)-oxazole

This guide provides critical safety and logistical information for the handling and disposal of **2-(4-iodo-phenyl)-oxazole**. The following procedures are based on established best practices for handling structurally similar chemical compounds. Researchers, scientists, and drug development professionals should handle this compound with caution in a controlled laboratory environment.

### Hazard Assessment

While a specific Safety Data Sheet (SDS) for **2-(4-iodo-phenyl)-oxazole** is not readily available, related iodo- and oxazole-containing compounds present potential hazards. These include acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.<sup>[1]</sup> Therefore, a comprehensive approach to personal protection is mandatory. For similar compounds, the following GHS hazard statements have been noted: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).<sup>[2][3]</sup>

### Physical and Chemical Properties

A summary of the known physical and chemical properties for **2-(4-iodo-phenyl)-oxazole** is provided below.

Property	Value
CAS Number	195436-88-5
Molecular Formula	C9H6INO[4]
Molecular Weight	271.06 g/mol
Physical Form	White Solid
Purity	96%

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following table outlines the recommended PPE for handling **2-(4-iodo-phenyl)-oxazole**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1-2003 standards. A face shield should be used for splash-prone operations.[1]	Protects eyes from splashes of the chemical or its solutions.[1][3]
Hand Protection	Chemically resistant gloves such as nitrile or neoprene. Consider double-gloving for extended contact.[1]	Prevents direct skin contact with the chemical.[1]
Body Protection	A flame-resistant lab coat is required. For procedures with a high risk of splashing, a chemical-resistant apron is also recommended.[1]	Protects skin and personal clothing from contamination.[1]
Respiratory Protection	All handling should occur in a certified chemical fume hood to minimize inhalation exposure.[1]	Minimizes inhalation of any potential dust, vapors, or aerosols.[1][5]

## Operational and Disposal Plans

### Handling and Storage

- Engineering Controls: Always handle **2-(4-iodo-phenyl)-oxazole** in a chemical fume hood.<sup>[6]</sup>
- Handling: Avoid the formation of dust and aerosols.<sup>[3]</sup> Avoid contact with skin, eyes, and clothing.<sup>[6]</sup>
- Storage: Store in a tightly closed container in a dry, well-ventilated place.<sup>[6]</sup> Keep refrigerated as recommended for similar compounds.<sup>[6]</sup>

### Spill Response Protocol

- Small Spills:
  - Alert personnel in the immediate vicinity.
  - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).<sup>[5]</sup>
  - Carefully collect the absorbent material and spilled substance using non-sparking tools.<sup>[5]</sup>
  - Place the collected waste into a designated "Halogenated Organic Waste" container.<sup>[5]</sup>
  - Decontaminate the spill area with a suitable solvent and dispose of cleaning materials as hazardous waste.<sup>[5]</sup>
- Large Spills:
  - Evacuate the area immediately.
  - Notify your institution's Environmental Health and Safety (EHS) department and emergency response team.<sup>[5]</sup>

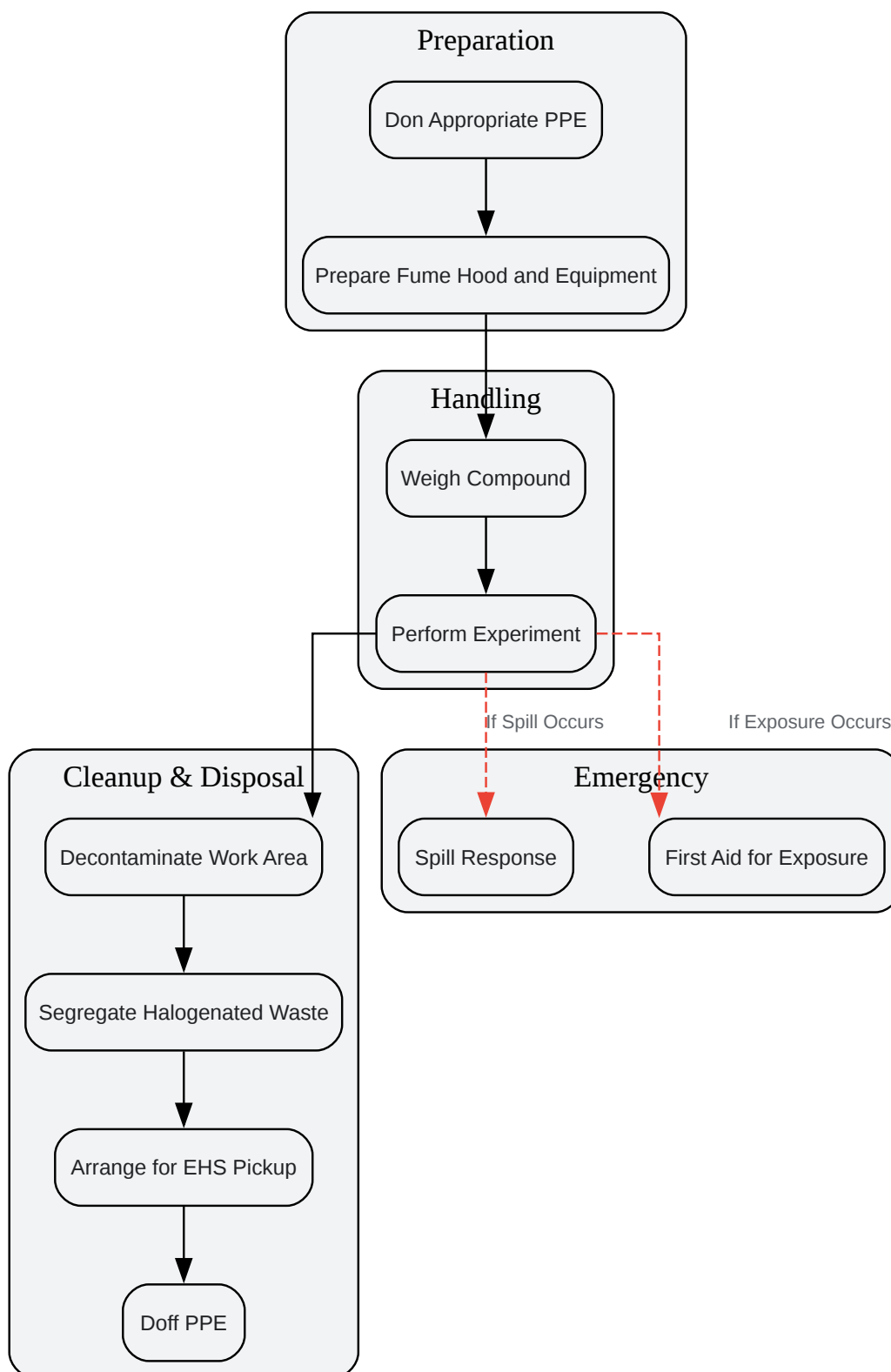
### Disposal Protocol

**2-(4-iodo-phenyl)-oxazole** is a halogenated organic compound and requires specialized disposal.

- **Waste Segregation:** Designate a specific, clearly labeled waste container for "Halogenated Organic Waste".<sup>[5]</sup> This must be kept separate from non-halogenated waste streams.<sup>[5]</sup>
- **Waste Collection:** Collect all waste containing **2-(4-iodo-phenyl)-oxazole**, including contaminated materials like weighing paper and gloves, in the designated container.<sup>[5]</sup>
- **Container Management:** Ensure the waste container is made of a compatible material and has a secure lid. Store the container in secondary containment.<sup>[5]</sup>
- **Disposal:** Arrange for the collection of the waste container through your institution's EHS or equivalent waste management service.<sup>[5]</sup> Do not dispose of this chemical down the drain.<sup>[5]</sup>

## Experimental Workflow Diagram

The following diagram outlines the standard operational workflow for handling **2-(4-iodo-phenyl)-oxazole**, emphasizing critical safety checkpoints.



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Caption: Workflow for Safe Handling of **2-(4-iodo-phenyl)-oxazole**.

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